

# Technical Support Center: N-Nitrosomorpholine Solubility and Experimental Guidance

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## Compound of Interest

Compound Name: *N-Nitrosomorpholine*

Cat. No.: *B3434917*

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This technical support center provides essential information regarding the solubility of **N-Nitrosomorpholine** (NMOR) in various organic solvents. It includes troubleshooting guides and frequently asked questions (FAQs) to assist researchers in their experimental work.

## Frequently Asked Questions (FAQs)

Q1: What is the general solubility profile of **N-Nitrosomorpholine** (NMOR)?

A1: **N-Nitrosomorpholine** is a polar organic compound. It is completely soluble in water and shows good solubility in polar organic solvents.<sup>[1][2]</sup> It is described as being soluble in organic solvents generally.<sup>[3]</sup>

Q2: Is quantitative solubility data for NMOR in common organic solvents available?

A2: While qualitative descriptions of NMOR's solubility are available, comprehensive quantitative data across a wide range of organic solvents is limited in publicly accessible literature. The table below summarizes the available quantitative and qualitative data.

Q3: What are the key physical and chemical properties of NMOR relevant to its solubility?

A3: NMOR is typically a yellow crystalline solid or a golden liquid at room temperature.<sup>[4][5]</sup>

Key properties are listed below:

- Melting Point: 29°C[4][6]
- Boiling Point: 225°C[4]
- Appearance: Yellow crystals or gold liquid[4][5]
- Stability: NMOR is stable but sensitive to light, especially UV light. It is incompatible with strong oxidizing agents and should be refrigerated and stored in the dark.[4][5]

Q4: What are the primary safety concerns when handling **N-Nitrosomorpholine**?

A4: **N-Nitrosomorpholine** is classified as a probable human carcinogen and a mutagen.[6][7]

Therefore, it must be handled with extreme caution, using appropriate personal protective equipment (PPE) and working in a well-ventilated area, preferably a fume hood. All handling procedures should be in accordance with safety data sheet (SDS) recommendations.

## Data Presentation: Solubility of N-Nitrosomorpholine

The following table summarizes the known solubility of **N-Nitrosomorpholine** in water and various organic solvents.

Solvent	Chemical Class	Quantitative Solubility	Qualitative Solubility	Citation(s)
Water	Protic	1000 g/L at 24°C	Completely soluble	[8]
Dimethyl Sulfoxide (DMSO)	Aprotic	100 mg/mL	Soluble	[4]
Methanol	Protic	Not Available	Slightly soluble	[9]
Ethanol	Protic	Not Available	Soluble in polar organic solvents	[1]
Acetone	Aprotic	Not Available	Soluble in organic solvents	[3]
Chloroform	Aprotic	Not Available	Soluble in polar organic solvents	[1]
Dichloromethane	Aprotic	Not Available	Soluble in organic solvents	[2]
Ethyl Acetate	Aprotic	Not Available	Soluble in organic solvents	[3]
Acetonitrile	Aprotic	Not Available	Soluble in organic solvents	[3]

Note: "Not Available" indicates that specific quantitative data was not found in the searched literature.

## Experimental Protocols

While a specific, standardized protocol for determining the solubility of **N-Nitrosomorpholine** was not found, the following general methodology can be adapted from standard practices for organic compounds.

Objective: To determine the solubility of **N-Nitrosomorpholine** in a specific organic solvent at a given temperature.

#### Materials:

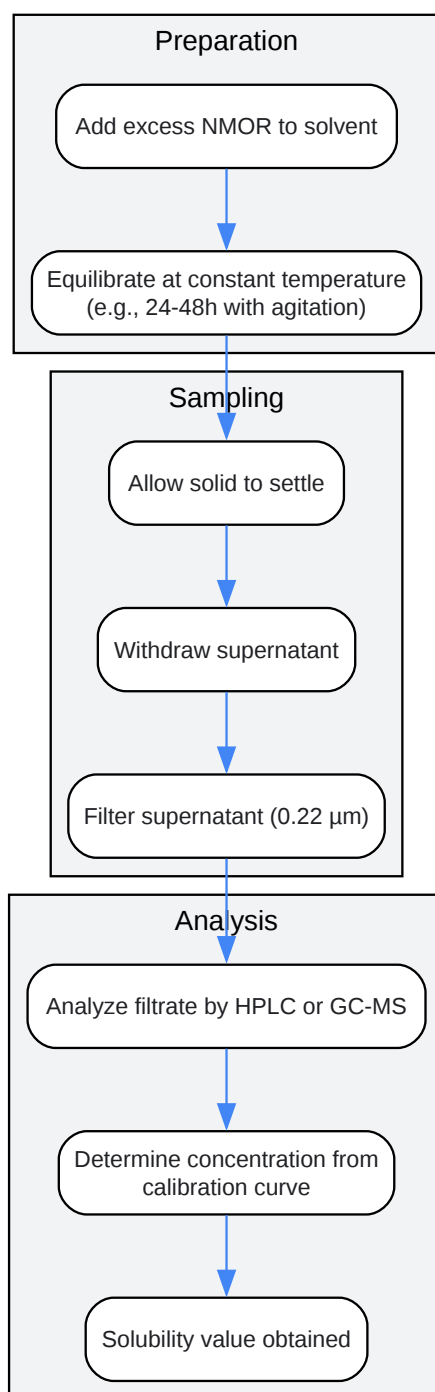
- **N-Nitrosomorpholine** (solid)
- Selected organic solvent (analytical grade)
- Analytical balance
- Vials with screw caps
- Constant temperature bath or shaker with temperature control
- Vortex mixer and/or sonicator
- Syringe filters (e.g., 0.22  $\mu\text{m}$  PTFE)
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography-Mass Spectrometry (GC-MS) system for concentration analysis

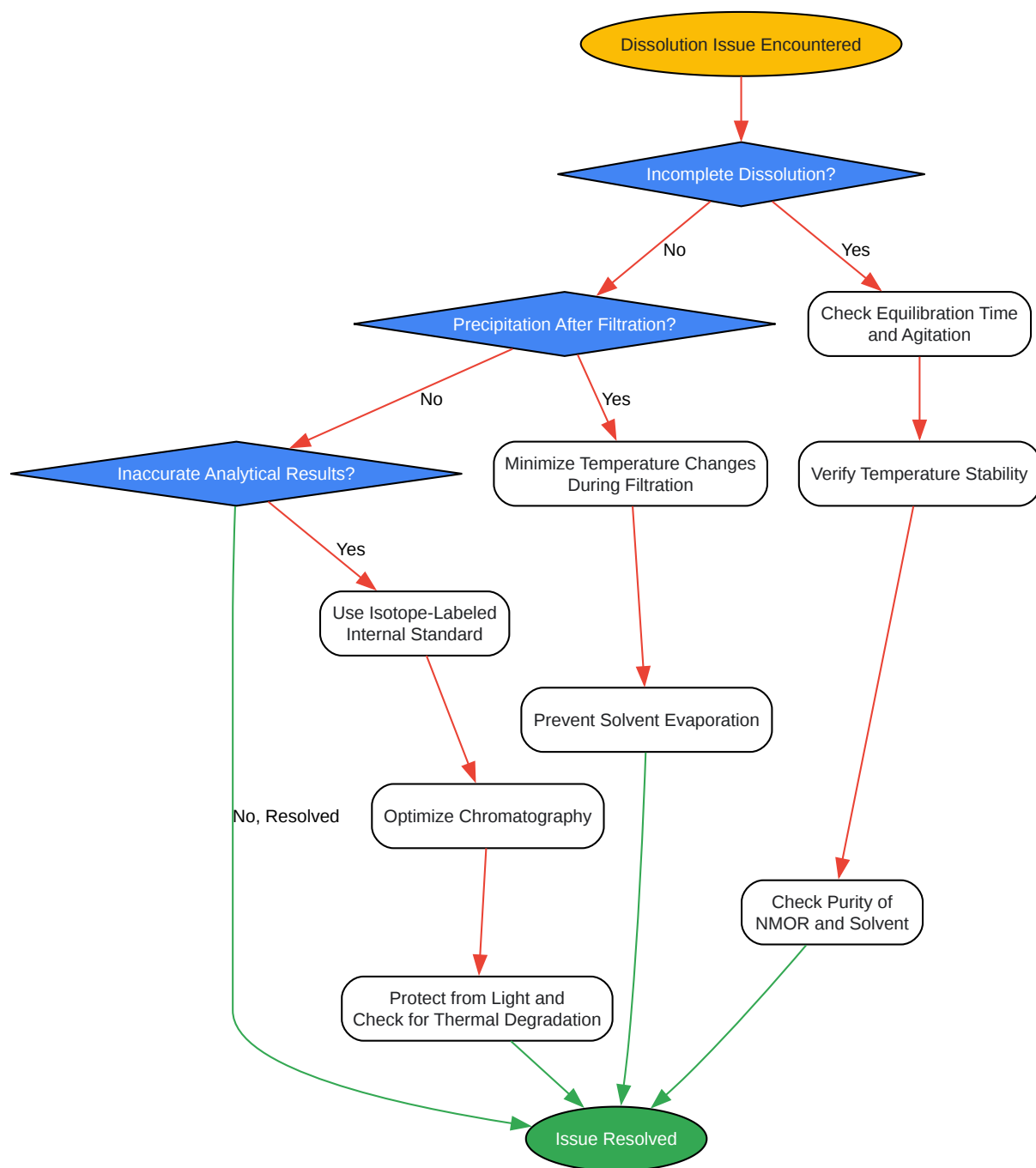
#### Procedure:

- **Preparation of Saturated Solution:** a. Add an excess amount of **N-Nitrosomorpholine** to a vial containing a known volume of the selected organic solvent. The excess solid should be clearly visible. b. Tightly cap the vial to prevent solvent evaporation. c. Place the vial in a constant temperature bath or shaker set to the desired temperature (e.g., 25°C). d. Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. Periodically check for the presence of undissolved solid.
- **Sample Collection and Preparation:** a. After the equilibration period, allow the vial to stand undisturbed at the constant temperature for a short period to let the excess solid settle. b. Carefully withdraw a known volume of the supernatant using a syringe. c. Immediately filter the supernatant through a syringe filter into a clean, pre-weighed vial. This step is crucial to remove any undissolved microcrystals.
- **Analysis:** a. Determine the concentration of **N-Nitrosomorpholine** in the filtered solution using a validated analytical method, such as HPLC or GC-MS. b. Prepare a calibration curve using standard solutions of **N-Nitrosomorpholine** of known concentrations in the same

solvent. c. From the calibration curve, determine the concentration of **N-Nitrosomorpholine** in the saturated solution. This concentration represents the solubility of NMOR in that solvent at the specified temperature.

Workflow for Solubility Determination:





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